

# improving the recovery of Yessotoxin during solid-phase extraction

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## Compound of Interest

Compound Name: Yessotoxin

Cat. No.: B039289

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## Technical Support Center: Yessotoxin (YTX) Solid-Phase Extraction

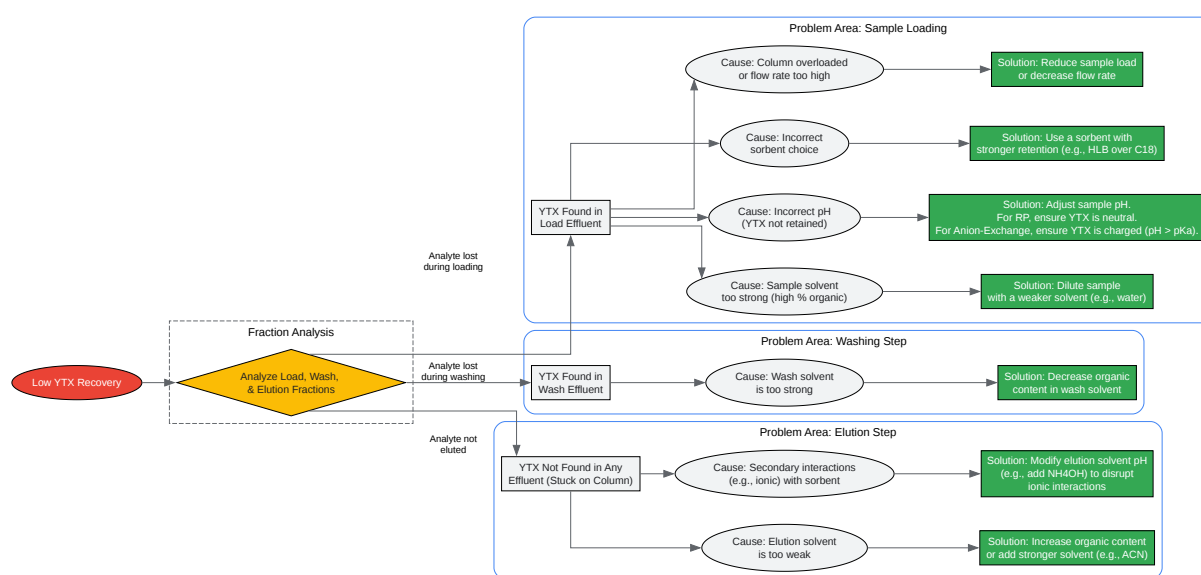
This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals working to improve the recovery of **Yessotoxin** (YTX) and its analogues during solid-phase extraction (SPE).

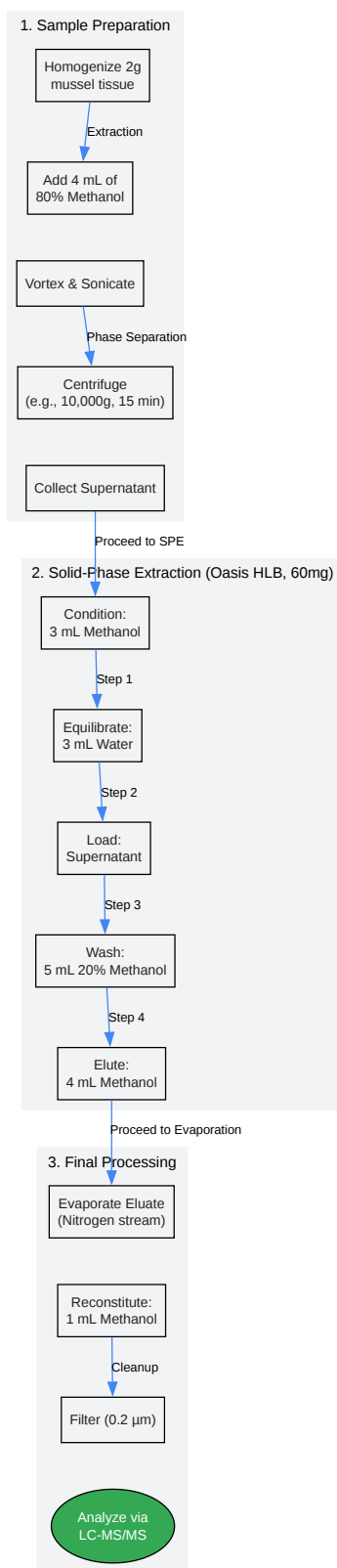
### Troubleshooting Guide

Q1: My **Yessotoxin** recovery is consistently low. What are the common causes and how can I fix it?

Low recovery is the most frequent issue in SPE. The cause can usually be traced to one of the key steps in the process: sample loading, washing, or elution. The first and most critical step in troubleshooting is to determine where the analyte is being lost. This can be achieved by collecting the solvent fractions from each step (the load effluent, the wash effluent, and the final eluate) and analyzing them.

The logical workflow below can help pinpoint the problem.





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